

Personal protective equipment for handling Davotifan

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Compound of Interest

Compound Name: *Davotifan*
Cat. No.: *B15573213*

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Essential Safety and Handling Guide for Davotifan

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Davotifan**. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Chemical and Physical Properties of Davotifan

A summary of the key quantitative data for **Davotifan** is presented below.

Property	Value
Molecular Formula	C16H11F8NO3S
Molecular Weight	449.3 g/mol
IUPAC Name	(4S)-1-[3-(difluoromethyl)-4-fluorophenyl]-5,5-difluoro-3-(trifluoromethylsulfonyl)-6,7-dihydro-4H-indol-4-ol
CAS Number	2925064-31-7

Data sourced from PubChem CID 168252441[1]

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are critical to minimize exposure and ensure safety when handling **Davotifan**. Always inspect PPE for damage before each use and replace it if worn or damaged.^[2]^[3]

Recommended PPE

- Gloves: Two pairs of nitrile gloves are recommended. The outer pair should be taped to the sleeve of the Tyvek suit.^[4]
- Eye Protection: Chemical splash goggles or a face shield.
- Respiratory Protection: A properly fitted N95 respirator or a higher level of respiratory protection based on a risk assessment.
- Protective Clothing: A Tyvek suit or equivalent chemical-resistant laboratory coat.
- Footwear: Closed-toe shoes and disposable boot covers.

Experimental Protocol: Donning and Doffing of PPE

Donning (Putting On) PPE

This procedure should be performed in a designated clean area before entering the laboratory space where **Davotifan** is handled.^[4]^[5]

- Hand Hygiene: Wash hands thoroughly with soap and water or use an alcohol-based hand sanitizer.
- Boot Covers: Put on boot covers.
- Inner Gloves: Put on the first pair of nitrile gloves.
- Protective Suit: Put on the Tyvek suit, ensuring it fits properly.
- Respiratory Protection: Don the N95 respirator, ensuring a tight seal.
- Eye Protection: Put on chemical splash goggles or a face shield.

- Outer Gloves: Put on the second pair of gloves, pulling the cuffs over the sleeves of the Tyvek suit.
- Tape Gloves: Secure the outer gloves to the sleeves of the suit with chemical-resistant tape.

Doffing (Taking Off) PPE

This procedure should be performed in a designated area to prevent the spread of contamination. The principle is to remove the most contaminated items first.[\[6\]](#)[\[7\]](#)

- Outer Gloves: Grasp the outside of one glove at the wrist and peel it off, turning it inside out. Hold the removed glove in the gloved hand. Slide an ungloved finger under the remaining glove at the wrist and peel it off over the first glove. Dispose of the gloves in a designated waste container.
- Hand Hygiene: Perform hand hygiene.
- Protective Suit: Unfasten the suit and peel it away from the body, rolling it downwards and turning it inside out to contain any contaminants.
- Boot Covers: Remove boot covers.
- Hand Hygiene: Perform hand hygiene.
- Eye Protection: Remove eye protection from the back to the front.
- Respiratory Protection: Remove the respirator without touching the front.
- Final Hand Hygiene: Perform thorough hand hygiene.

Operational Handling and Disposal Plan

Safe Handling Procedures

- Work Area: Handle **Davotifan** in a well-ventilated area, preferably within a chemical fume hood.
- Labeling: Ensure all containers of **Davotifan** are clearly labeled.[\[2\]](#)[\[8\]](#)

- Spill Management: Have a spill kit readily available. In case of a spill, follow your institution's established procedures for hazardous material cleanup.
- Hygiene: Do not eat, drink, or apply cosmetics in the laboratory.[2] Always wash hands thoroughly after handling the compound.[2]

Disposal Plan

Unused or expired **Davotifan** should be disposed of as chemical waste in accordance with institutional and local regulations.

- Collection: Collect waste in a designated, labeled, and sealed container.
- Segregation: Do not mix with other incompatible waste streams.
- Disposal: Arrange for pickup by your institution's environmental health and safety department for proper disposal. Do not dispose of **Davotifan** down the drain or in regular trash.[8][9][10] For empty containers, scratch out any personal information on the label before disposal.[10]

Workflow for Safe Handling of Davotifan



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Caption: Logical workflow for the safe handling of **Davotifan**.

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